

# Application Notes & Protocols: Strontium Hydroxide Octahydrate in Beet Sugar Refining

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## Compound of Interest

Compound Name: *Strontium dihydroxide octahydrate*

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Document ID: AN-SR-BS-202601

Version: 1.0

## Abstract

This document provides a comprehensive technical guide on the application of Strontium Hydroxide Octahydrate,  $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ , for the recovery of sucrose from beet sugar molasses. Historically known as the Strontian process or the Scheibler process, this method represented a significant advancement in the 19th-century sugar industry by enabling efficient desugarization of molasses, a byproduct containing approximately 50% sucrose by weight<sup>[1]</sup>. We will explore the core chemical principles, provide detailed step-by-step protocols for laboratory and pilot-scale execution, and discuss the critical process parameters that govern the formation and decomposition of strontium saccharates. This guide is intended for researchers, historians of science, and chemical process engineers interested in the historical and chemical aspects of sugar refining.

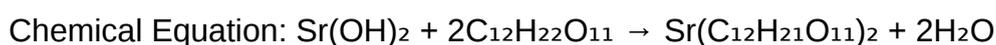
## Foundational Principles: The Chemistry of the Strontian Process

The efficacy of the Strontian process hinges on the unique chemical properties of strontium hydroxide and its reaction with sucrose. Unlike the more common calcium hydroxide (lime) process, strontium hydroxide forms a poorly soluble disaccharate at elevated temperatures,

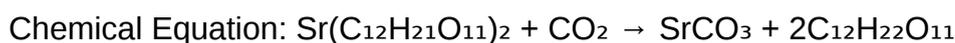
which can be readily precipitated and separated from the impurities in molasses[1][2]. The overall process is a cyclical one, designed to regenerate and reuse the strontium agent, which was a crucial factor for its economic viability.

The core chemical transformations are as follows:

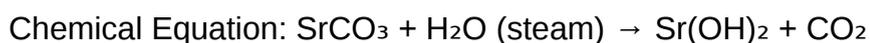
- **Saccharate Formation:** At near-boiling temperatures (approx. 100°C), strontium hydroxide reacts with sucrose (C<sub>12</sub>H<sub>22</sub>O<sub>11</sub>) in the molasses to form strontium disaccharate, which precipitates out of the hot solution[1][2].



- **Sucrose Liberation:** The filtered strontium disaccharate precipitate is then cooled and treated with carbon dioxide (CO<sub>2</sub>). This step decomposes the saccharate, precipitating strontium as strontium carbonate (SrCO<sub>3</sub>) and liberating the purified sucrose into the solution[1][3].



- **Strontium Regeneration:** The strontium carbonate is recovered by filtration and calcined with superheated steam at high temperatures to regenerate strontium hydroxide for reuse in the process, releasing the CO<sub>2</sub> used in the previous step[1][2].



This elegant cycle allowed for high recovery of sugar that would otherwise be lost, marking a significant improvement in the efficiency of beet sugar production during its era[4].

## Historical Context and Development

While the use of alkaline earths to precipitate sugar was explored by various chemists, the industrial application of strontium hydroxide was pioneered in the mid-19th century. French chemist Augustin-Pierre Dubrunfaut first patented a process using strontium hydroxide in 1849[1]. However, it was the German chemist Carl Scheibler who refined and optimized the method in the 1870s and 1880s, leading to its widespread industrial adoption, particularly in Germany[1][4]. The "Scheibler process" became the primary driver for strontium production in the 19th century, with tens of thousands of tons used annually by the European beet sugar industry before it was eventually supplanted by more economical methods[1][2].

## Experimental Protocols

The following protocols are designed to replicate the Scheibler process on a laboratory or pilot scale. Safety is paramount; Strontium hydroxide is a severe skin, eye, and respiratory irritant and must be handled with appropriate personal protective equipment (PPE)[5][6].

## Materials and Reagents

| Reagent/Material                  | Grade            | Supplier                   | Notes                                  |
|-----------------------------------|------------------|----------------------------|--|
| Strontium Hydroxide Octahydrate   | Reagent          | Standard Chemical Supplier | Molecular Weight: 265.76 g/mol [7]     |
| Beet Molasses                     | Food Grade       | Sugar Processing Plant     | Approx. 50% sucrose content.           |
| Carbon Dioxide (CO <sub>2</sub> ) | Industrial Grade | Gas Supplier               | Required for saccharate decomposition. |
| Deionized Water                   | Type II          | -                          | For preparing solutions.               |

## Step-by-Step Methodology

### PART A: Strontium Disaccharate Precipitation

- Molasses Preparation:** Dilute 1 kg of beet molasses with 1 L of hot deionized water in a 5 L jacketed glass reactor. Begin stirring and heat the solution to 95-100°C using a circulating water bath.
- Strontia Solution Preparation:** In a separate vessel, prepare a 20-25% (w/v) solution of strontium hydroxide by dissolving the octahydrate in hot deionized water[4]. Maintain this solution at a near-boiling temperature.
- Precipitation Reaction:** Slowly add the hot strontium hydroxide solution to the agitated, hot molasses solution in the reactor. The formation of the granular strontium disaccharate precipitate should be observed. Continue vigorous agitation at 100°C for 30-60 minutes to ensure complete reaction[1][2].

- **Filtration and Washing:** Quickly filter the hot mixture through a pre-heated Buchner funnel. It is critical to maintain the temperature during this step to prevent the saccharate from dissolving. Wash the filter cake with a boiling 10% strontium hydroxide solution to remove residual impurities[4].

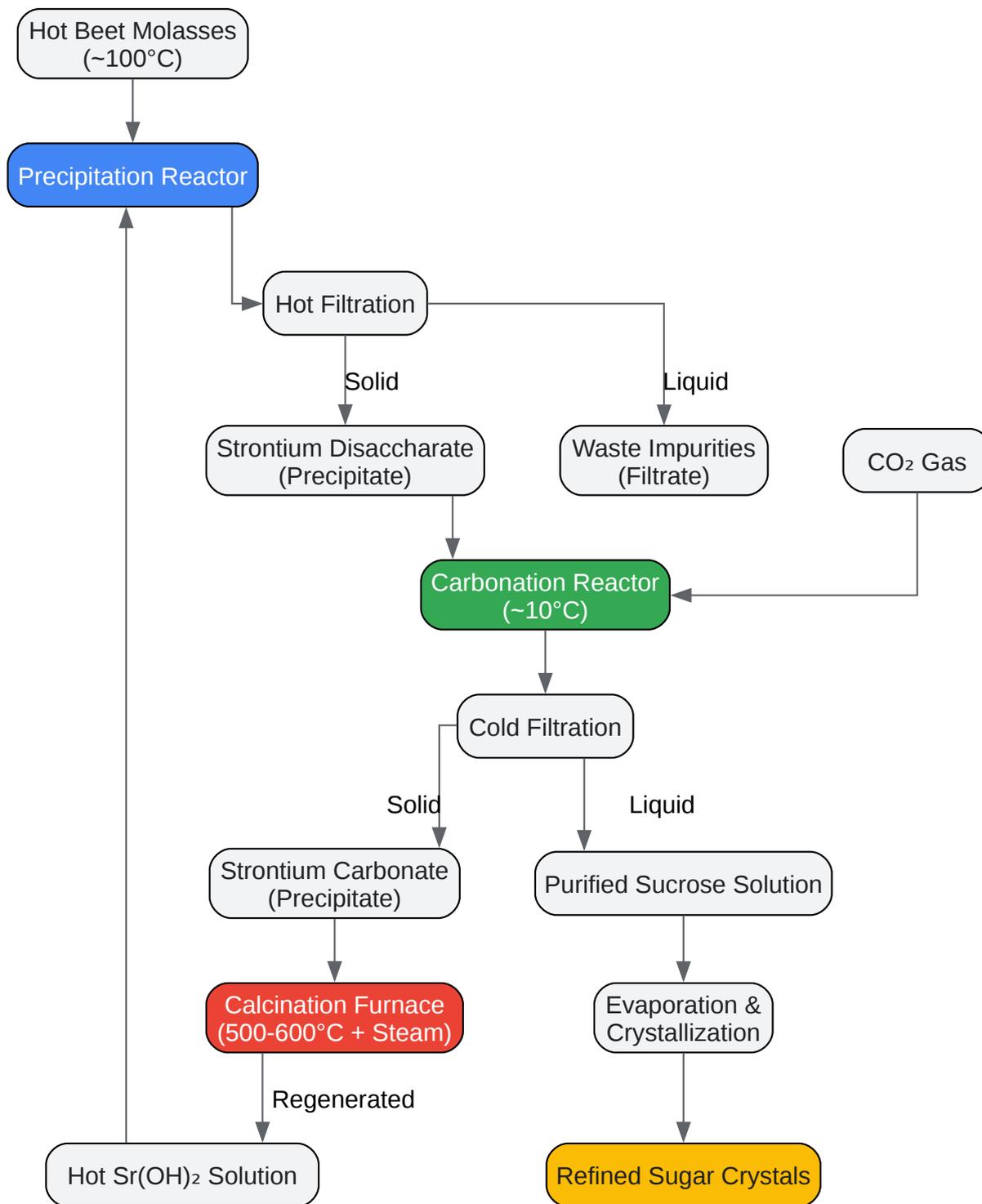
#### PART B: Sucrose Liberation and Strontium Recovery

- **Saccharate Suspension:** Transfer the washed filter cake (strontium disaccharate) into a new jacketed reactor containing cold deionized water (approx. 10°C) to form a slurry.
- **Carbonation:** Begin bubbling a steady stream of CO<sub>2</sub> gas through the cold, agitated slurry. The CO<sub>2</sub> will react to form insoluble strontium carbonate, releasing sucrose into the aqueous phase[2]. Monitor the reaction; completion is typically indicated by a change in the slurry's consistency and pH.
- **Strontium Carbonate Filtration:** Filter the cold slurry to separate the white strontium carbonate precipitate from the clear, purified sucrose solution. Wash the SrCO<sub>3</sub> filter cake with cold deionized water to recover any remaining sugar solution.
- **Sucrose Crystallization:** The filtrate, a purified sucrose solution, can now be concentrated by evaporation under reduced pressure to induce crystallization, yielding refined sugar.
- **(Optional) Strontium Regeneration:** To complete the cycle, the dried strontium carbonate can be calcined. Place the SrCO<sub>3</sub> in a tube furnace and heat to approximately 500–600°C in the presence of superheated steam to regenerate strontium hydroxide[1].

## Process Visualization and Workflow

### Overall Scheibler Process Workflow

The diagram below illustrates the complete cycle of the Strontian process, from molasses treatment to strontium regeneration.

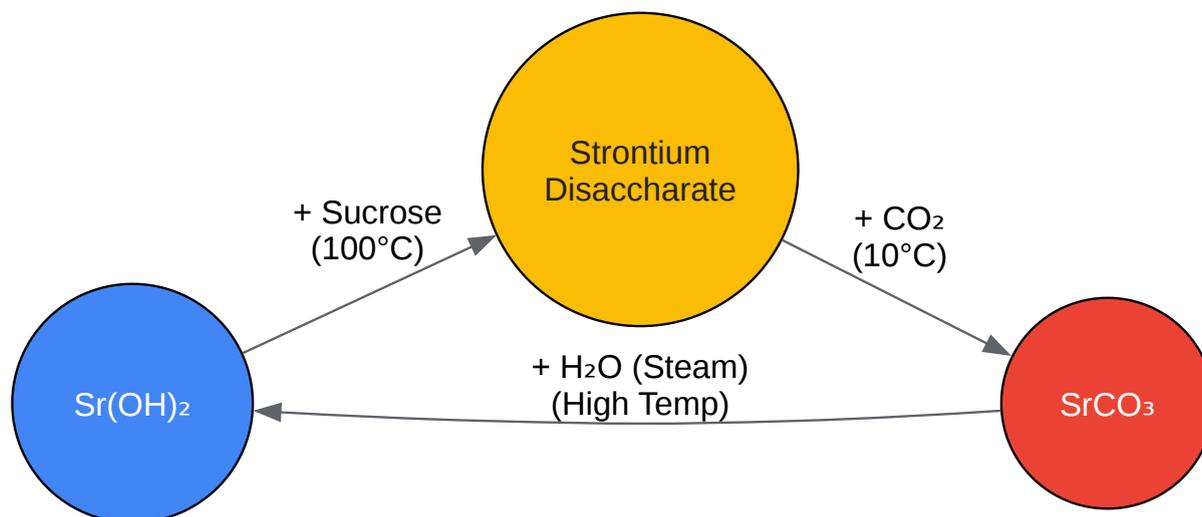


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Caption: Workflow of the Scheibler process for sugar refining.

## Chemical Transformation Cycle

This diagram outlines the chemical conversions of the strontium compounds throughout the process.



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Caption: The chemical cycle of strontium in the refining process.

## Critical Parameters and Causality

The success of this process is highly dependent on precise control of key parameters. The causality behind these choices is rooted in the chemical thermodynamics of the strontium-sucrose system.

| Parameter           | Optimal Range                        | Rationale  |
|---------------------|--------------------------------------|--|
| Precipitation Temp. | 95 - 100°C                           | Maximizes the formation and insolubility of strontium disaccharate. At lower temperatures, more soluble monosaccharides can form, reducing yield[2].   |
| Carbonation Temp.   | < 15°C                               | Low temperatures favor the decomposition of the saccharate complex by CO <sub>2</sub> and increase the solubility of the liberated sucrose[2].         |
| Stoichiometry       | Slight excess of Sr(OH) <sub>2</sub> | Ensures maximum precipitation of sucrose from the molasses to drive the reaction to completion[4].   |
| Regeneration Temp.  | 500 - 600°C                          | This temperature range, in the presence of steam, is required to efficiently decompose strontium carbonate back into strontium hydroxide for reuse[1]. |

## Advantages and Modern Perspective

At its peak, the Strontian process was superior to the alternative lime (calcium hydroxide) method because strontium saccharate is significantly less soluble than its calcium analog, leading to higher recovery rates of sugar from molasses[1].

However, the process had notable disadvantages:

- **Cost:** Strontium compounds were more expensive than lime[2].
- **Energy Intensive:** The high-temperature calcination step for regeneration consumed significant energy.

- **Obsolescence:** The process was eventually rendered obsolete by the falling price of sugar, which made intensive recovery from molasses less economical, and the development of modern techniques like ion-exclusion chromatography<sup>[1][2]</sup>.

While no longer in industrial use for sugar refining, the Scheibler process remains a seminal example of applied inorganic chemistry in industrial processing and a cornerstone in the history of chemical engineering.

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- To cite this document: BenchChem. [Application Notes & Protocols: Strontium Hydroxide Octahydrate in Beet Sugar Refining]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074869#strontium-hydroxide-octahydrate-for-beet-sugar-refining-process]

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